

# safety and handling of (1R,2S)-2-aminocyclohexanol hydrochloride

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## Compound of Interest

Compound Name: (1R,2S)-2-aminocyclohexanol  
hydrochloride

Cat. No.: B1285019

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## An In-depth Technical Guide to the Safety and Handling of (1R,2S)-2-aminocyclohexanol hydrochloride

This guide provides comprehensive safety and handling information for **(1R,2S)-2-aminocyclohexanol hydrochloride**, tailored for researchers, scientists, and professionals in drug development. It covers essential safety protocols, physicochemical properties, and procedural workflows to ensure safe laboratory practices.

## Chemical and Physical Properties

**(1R,2S)-2-aminocyclohexanol hydrochloride** is a chiral amine salt commonly used as a building block in asymmetric synthesis and for the development of pharmaceutical compounds. [1] It typically appears as a white to off-white or light grey crystalline solid or powder. [1][2][3] The hydrochloride salt form enhances its solubility in water compared to its free base. [1]

Table 1: Physicochemical Data for **(1R,2S)-2-aminocyclohexanol hydrochloride**

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO · HCl (or C <sub>6</sub> H <sub>14</sub> ClNO)	[3][4][5][6]
Molecular Weight	151.63 g/mol (or 151.64 g/mol )	[3][4][5][6]
CAS Number	190792-72-4	[3][4][6][7]
Appearance	White to off-white powder/solid; Light grey solid	[1][2][3]
Solubility	Soluble in water and methanol	[1][5][8]
Storage Temperature	2-8 °C	[9][10]

## Hazard Identification and Safety Classifications

This compound is classified as an irritant and requires careful handling to avoid exposure. The primary hazards are irritation to the skin, eyes, and respiratory system.[2][9][11] Some safety data sheets also indicate it can cause severe skin burns and eye damage.[8]

Table 2: GHS Hazard Information

Hazard Class	GHS Code	Description	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[11]</a>
Serious Eye Damage/Irritation	H318 / H319	Causes serious eye damage/irritation	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[11]</a>
Specific Target Organ Toxicity	H335	May cause respiratory irritation	<a href="#">[2]</a> <a href="#">[11]</a>
European Hazard Symbol (obsolete)	Xi	Irritant	<a href="#">[9]</a>
European Risk Phrases (obsolete)	R 36/37/38	Irritating to eyes, respiratory system and skin	<a href="#">[9]</a>

There is no available data to classify this compound's acute toxicity (LD50/LC50) or its carcinogenic properties, though it is not listed as a carcinogen by ACGIH, IARC, NTP, or OSHA.[\[5\]](#)[\[9\]](#)

## Handling, Storage, and Personal Protection

Proper engineering controls and personal protective equipment are essential to minimize risk during handling.

### Safe Handling Procedures

- Engineering Controls: Handle in a well-ventilated area.[\[9\]](#)[\[12\]](#) Use local exhaust ventilation or handle within a chemical fume hood to control dust.[\[9\]](#)[\[11\]](#)[\[12\]](#)
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[\[8\]](#)[\[9\]](#) Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[12\]](#) Do not breathe dust or aerosols.[\[8\]](#)[\[9\]](#)

### Storage Conditions

- Container: Keep the container tightly closed.[\[2\]](#)[\[8\]](#)[\[9\]](#)

- Atmosphere: Store in a dry place, protected from moisture.[8] The compound is sensitive to carbon dioxide and should be stored under an inert gas.[9]
- Temperature: Recommended storage is in a refrigerator at 2-8 °C.[9][10]

## Personal Protective Equipment (PPE)

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Source(s)
Eye/Face Protection	Wear tightly fitting safety goggles or glasses conforming to EN 166 (EU) or NIOSH (US).	[5][9][13]
Skin Protection	Wear chemical-impermeable gloves (e.g., nitrile rubber) and protective clothing to prevent exposure.	[5][9][13]
Respiratory Protection	Not required under normal use with adequate ventilation. For large-scale use or in emergencies, a NIOSH/MSHA or EN 136 approved respirator is recommended.	[5]

## Emergency Procedures

### First-Aid Measures

Table 4: First-Aid Response Protocol

Exposure Route	First-Aid Instructions	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	<a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[13]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Consult a physician.	<a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[13]</a>
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	<a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[13]</a>
Ingestion	Rinse mouth thoroughly with water. Do NOT induce vomiting. Seek immediate medical attention.	<a href="#">[8]</a> <a href="#">[13]</a>

## Spill and Disposal

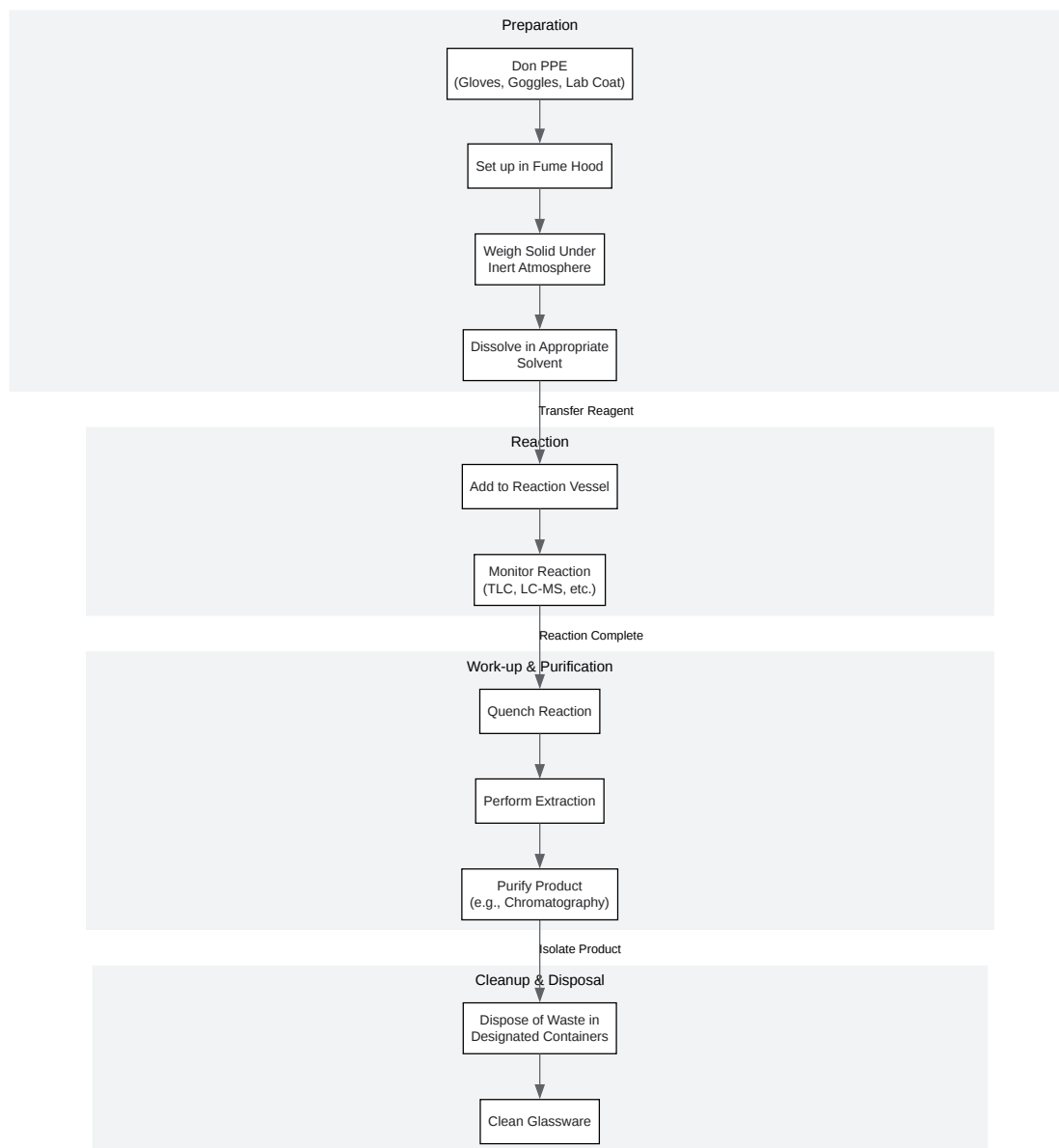
- **Spill Cleanup:** For spills, evacuate personnel to a safe area. Wear appropriate PPE. Sweep or vacuum up the material without creating dust and place it into a suitable, closed container for disposal.[\[9\]](#)[\[12\]](#)
- **Waste Disposal:** Waste is considered hazardous.[\[2\]](#) Dispose of the material by dissolving it in a combustible solvent and burning it in a chemical incinerator with an afterburner and scrubber.[\[9\]](#) All disposal practices must comply with federal, state, and local environmental regulations.[\[9\]](#)

## Experimental Protocols and Workflows

While specific, detailed experimental protocols for **(1R,2S)-2-aminocyclohexanol hydrochloride** were not found in the reviewed literature, it is recognized as a valuable chiral building block in organic synthesis.<sup>[1]</sup> The following sections describe a general workflow for its use in a laboratory setting.

### General Laboratory Use Workflow

The diagram below illustrates a standard workflow for handling and using a solid chemical reagent like **(1R,2S)-2-aminocyclohexanol hydrochloride** in a typical organic synthesis experiment.





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